

solvent selection for N,N'-Dimethyloxamide reactions

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Compound Focus: N,N'-Dimethyloxamide

CAS No.: 615-35-0

Cat. No.: S600890

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Chemical Identity & Physical Properties

Understanding the basic properties of **N,N'-Dimethyloxamide** is the first step in solvent selection and experimental design.

Table 1: Basic Chemical Identifiers

Property	Value
CAS Number	615-35-0 [1] [2]
Molecular Formula	C ₄ H ₈ N ₂ O ₂ [1] [2]
Molecular Weight	116.12 g/mol [1] [2]
Melting Point	215-217 °C [1]
SMILES	CNC(=O)C(=O)NC [1]

Table 2: Detailed Physical and Thermodynamic Properties The following data, primarily calculated, can help model reaction behavior and plan purification steps like crystallization [3].

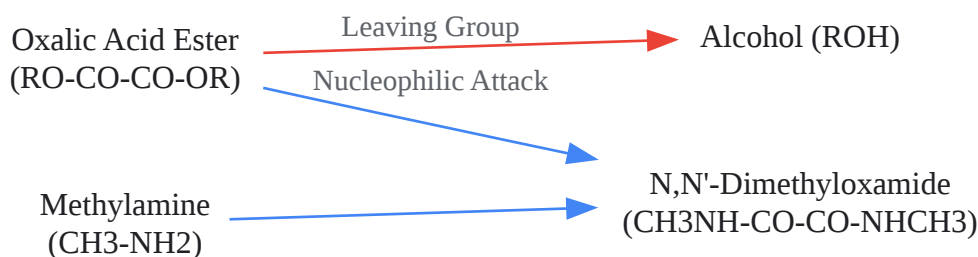
Property	Value	Unit
Boiling Point	499.00	K
Critical Temperature	698.04	K
Critical Pressure	4756.24	kPa
Gibbs Free Energy of Formation ($\Delta_f G^\circ$)	-96.26	kJ/mol
Enthalpy of Formation ($\Delta_f H^\circ_{\text{gas}}$)	-244.11	kJ/mol
Enthalpy of Vaporization ($\Delta_{\text{vap}} H^\circ$)	50.86	kJ/mol

Synthesis and Experimental Protocols

While direct solvent recommendations for downstream reactions are scarce, established protocols exist for synthesizing **N,N'-Dimethyloxamide** itself.

Synthesis from an Oxalic Acid Ester and Methylamine This is a primary method for producing the compound [4].

- **Reaction Principle:** A nucleophilic substitution where methylamine attacks the carbonyl carbon of the oxalic acid ester, displacing an alkoxide group.



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- **Detailed Procedure:**

- **Reaction:** Add the oxalic acid ester (e.g., diethyl oxalate) to a strong, cooled aqueous solution of methylamine. The product **N,N'-Dimethyloxamide** will precipitate from the solution [4].
- **Work-up:** Collect the solid precipitate. Wash it sequentially with dilute acetic acid and then with alcohol (e.g., ethanol) to purify [4].
- **Crystallization:** Recrystallize the crude product from hot water to obtain pure **N,N'-Dimethyloxamide** as needles or hexagonal leaflets. The compound is very soluble in hot water and soluble in alcohol [4].

Alternative Synthesis Routes

- **Oxidation Route:** The compound can be synthesized by oxidizing 1,3,4-trimethyluracil with potassium permanganate (KMnO₄) [4].

Troubleshooting and Frequently Asked Questions

Q1: What are the primary safety considerations for this compound? While a specific Safety Data Sheet (SDS) was not available in the search results, you must consult the official SDS from your supplier before use. A related compound, N,N-Dimethylacetamide (DMA), has documented cytotoxic effects and can cause infertility in animal models, highlighting the importance of treating similar compounds with caution [5]. Always use appropriate personal protective equipment (PPE) including gloves and safety glasses.

Q2: How should I store N,N'-Dimethyloxamide? The product is sold "For Research Use Only," indicating it should be stored in a controlled environment. Recommended storage conditions are typically in a cool, dry place, away from incompatible substances [2].

Q3: The compound doesn't seem to dissolve in my chosen solvent. What are its solubility properties? Literature indicates it has specific solubility profiles [4]:

- **Very soluble in hot water**
- **Soluble in alcohol**
- **Sparingly soluble in cold water** (approximately 1g in 41 parts water at 9.4°C) This suggests polar aprotic solvents might be suitable, but you should experimentally verify for your specific reaction.

Q4: Are there any known stability issues? The compound is **stable enough to be sublimed** when heated [4]. However, it is decomposed by alkalis into methylamine and oxalic acid, so it should be kept away from strong basic conditions [4].

Methodology for Solvent Selection

Given the lack of direct data, here is a systematic approach to selecting a solvent for your reactions with **N,N'-Dimethyloxamide**:

- **Identify Reaction Type:** Determine if your reaction is a substitution, condensation, oxidation, etc. The solvent must not participate in or inhibit the desired reaction.
- **Consult Polarity Data:** Use the calculated **logPoct/wat value of -1.522** [3]. This negative value indicates a high affinity for water over octanol, meaning **N,N'-Dimethyloxamide** is a **highly polar compound**. Begin screening with polar solvents.
- **Experimental Solvent Screening:** Test a small set of solvents with varying polarity (e.g., DMSO, DMF, acetonitrile, alcohols, water) to empirically determine the best solvent for dissolution and reaction efficiency.
- **Consider Stability:** Avoid strongly alkaline solvents or reagents, as they will decompose the molecule [4].

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References

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